

Technical Guide: Utility and Applications of 4-(Trichloromethoxy)benzoyl Chloride

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Compound of Interest

Compound Name: 4-(Trichloromethoxy)benzoyl chloride

CAS No.: 36823-89-9

Cat. No.: B12811901

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Executive Summary

4-(Trichloromethoxy)benzoyl chloride (CAS: 36823-89-9) is a specialized organochlorine intermediate primarily utilized as a "gateway" scaffold in the synthesis of fluorinated pharmaceuticals and agrochemicals. Unlike its more stable analog, 4-(trifluoromethoxy)benzoyl chloride, this compound features a chemically labile trichloromethoxy (

) group.

Its principal value lies in its role as a precursor: the

moiety is the direct synthetic ancestor of the trifluoromethoxy (

) group, a critical bioisostere in modern medicinal chemistry (e.g., Riluzole, Tacerfont). This guide details the synthesis, handling, and application of this compound, focusing on its conversion to fluorinated derivatives and its utility in generating lipophilic benzamide scaffolds.

Chemical Profile & Properties[1][2][3][4][5][6][7][8]

Property	Data
IUPAC Name	4-(Trichloromethoxy)benzoyl chloride
CAS Number	36823-89-9
Molecular Formula	
Molecular Weight	273.93 g/mol
Appearance	Colorless to light yellow liquid
Boiling Point	~145–150 °C (at reduced pressure)
Solubility	Soluble in DCM, THF, Toluene; Reacts violently with water
Stability	Moisture sensitive (hydrolyzes to HCl and parent acid)

Synthetic Utility: The "Gateway" Mechanism

The industrial significance of **4-(trichloromethoxy)benzoyl chloride** is defined by its position in the Chlorination-Fluorination Exchange workflow. It serves as the bridge between inexpensive anisole derivatives and high-value fluorinated building blocks.

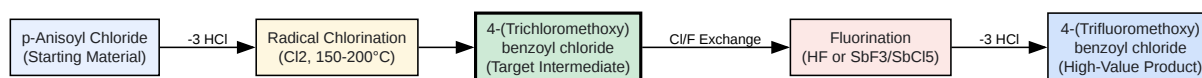
Synthesis from p-Anisoyl Chloride

The compound is synthesized via the radical chlorination of 4-methoxybenzoyl chloride (p-anisoyl chloride). This process selectively chlorinates the methoxy methyl group without affecting the aromatic ring or the acid chloride functionality under optimized conditions.

Reaction Scheme:

The Fluorination Switch (Swarts Reaction)

The most critical application is the conversion of the trichloromethoxy group to a trifluoromethoxy group using antimony fluorides (Swarts reagent) or anhydrous HF. This transformation locks in metabolic stability and lipophilicity.



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Figure 1: The "Gateway" pathway illustrating the conversion of anisoyl chloride to the trifluoromethoxy derivative via the trichloromethoxy intermediate.

Experimental Protocols

Protocol A: Synthesis of 4-(Trichloromethoxy)benzoyl Chloride

Note: This reaction requires a dedicated off-gas scrubber for HCl.

Reagents:

- 4-Methoxybenzoyl chloride (1.0 equiv)
- Chlorine gas ()
- Solvent: Neat (solvent-free) or / Chlorobenzene (if temperature control is needed)

Step-by-Step Methodology:

- Setup: Charge a multi-neck round-bottom flask with 4-methoxybenzoyl chloride. Equip with a gas inlet tube (sparger), a thermometer, and a reflux condenser connected to a caustic scrubber (NaOH trap).
- Initiation: Heat the neat liquid to 170–200 °C. High temperature is required to promote radical generation in the absence of photo-initiation. Alternatively, use UV irradiation at lower temperatures (80–100 °C).

- Chlorination: Introduce a slow stream of dry chlorine gas. The reaction is exothermic; maintain temperature control.
- Monitoring: Monitor the reaction via GC-MS. The peak for the starting material (170) will disappear, sequentially replaced by mono-, di-, and finally trichlorinated species (274).
- Completion: Continue chlorination until the dichloromethoxy intermediate is <1%.
- Workup: Purge the system with nitrogen to remove dissolved and HCl. The crude product can be distilled under reduced pressure to yield the pure acid chloride.

Protocol B: General Amide Coupling (Schotten-Baumann Conditions)

This protocol describes using **4-(trichloromethoxy)benzoyl chloride** to generate benzamide derivatives.

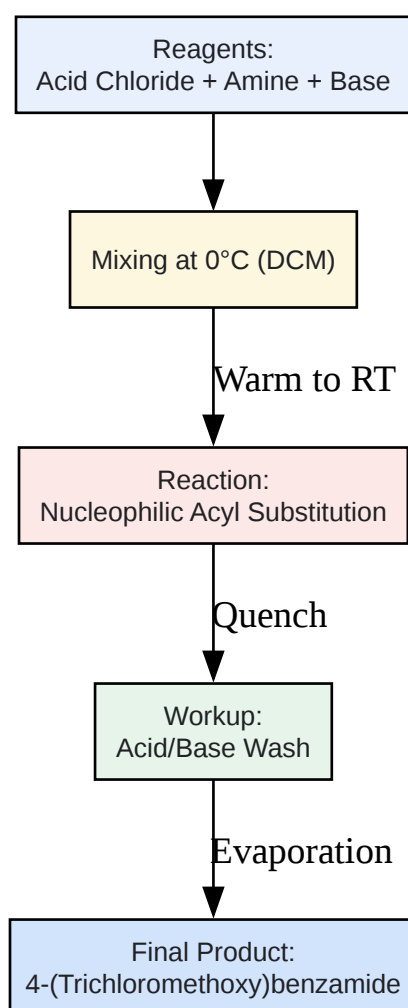
Reagents:

- **4-(Trichloromethoxy)benzoyl chloride** (1.0 equiv)
- Primary/Secondary Amine (1.1 equiv)
- Base: Triethylamine (TEA) or Diisopropylethylamine (DIPEA) (1.2 equiv)
- Solvent: Dichloromethane (DCM) (Anhydrous)

Workflow:

- Preparation: Dissolve the amine and base in anhydrous DCM under an inert atmosphere (). Cool to 0 °C.

- Addition: Dissolve the acid chloride in a minimal amount of DCM and add dropwise to the amine solution.
- Reaction: Allow the mixture to warm to room temperature and stir for 2–4 hours.
- Quench: Quench with water.
- Extraction: Wash the organic layer with 1M HCl (to remove unreacted amine), saturated , and brine.
- Isolation: Dry over , filter, and concentrate.



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Figure 2: Workflow for the Schotten-Baumann coupling of **4-(trichloromethoxy)benzoyl chloride**.

Safety & Handling (E-E-A-T)

Critical Hazard: Hydrolysis & Phosgene Generation While the primary hydrolysis product is HCl and the corresponding benzoic acid, the trichloromethoxy group (

) is formally a derivative of orthocarbonic acid. Under forcing conditions or specific enzymatic cleavage, it can degrade to release phosgene (

) or phosgene equivalents.

- **Moisture Sensitivity:** Store under strict anhydrous conditions (Argon/Nitrogen atmosphere).
- **Corrosivity:** The compound causes severe skin burns and eye damage (Category 1B).
- **Inhalation:** Vapors are highly irritating to the respiratory tract due to HCl hydrolysis.

PPE Requirements:

- Face shield and safety goggles.[\[1\]](#)
- Acid-resistant gloves (Nitrile/Neoprene).
- Work must be performed in a functioning chemical fume hood.

References

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